

# Essential Safety and Logistics for Handling Z-Thr(Bzl)-OH

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## Compound of Interest

Compound Name: Z-Thr(Bzl)-OH

Cat. No.: B554296

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Z-Thr(Bzl)-OH**, including operational and disposal plans, to foster a secure laboratory environment.

## Physical and Chemical Properties

**Z-Thr(Bzl)-OH** is a threonine derivative.<sup>[1]</sup> It is a white to off-white solid powder.<sup>[2]</sup> Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>21</sub> NO <sub>5</sub>	[2]
Molecular Weight	343.37 g/mol	[1][2]
Melting Point	77-80 °C	
Boiling Point	539.3 ± 50.0 °C (Predicted)	
Density	1.228 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Form	Solid	

## Hazard Identification and Precautionary Measures

While a specific, comprehensive Safety Data Sheet (SDS) for **Z-Thr(Bzl)-OH** is not readily available, information from suppliers and related compounds indicates the following hazards and necessary precautions.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.

## Personal Protective Equipment (PPE)

Based on the potential hazards, the following personal protective equipment is recommended. For a structurally similar compound, Fmoc-Thr(Bzl)-OH, the recommended PPE includes eyeshields, gloves, and a type N95 (US) respirator.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes and dust that may cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin irritation from direct contact.
Respiratory Protection	NIOSH-approved N95 respirator or equivalent.	Use when ventilation is inadequate to prevent respiratory tract irritation from dust.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Ensure an eyewash station and safety shower are readily accessible.
- Before handling, review the Safety Data Sheet (if available) and this guide.

### 2. Handling the Compound:

- Don appropriate PPE as outlined in the table above.
- Carefully weigh and handle the solid to avoid generating dust.

- If creating a solution, add the solid to the solvent slowly.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.

### 3. Storage:

- Store in a tightly sealed container in a dry, well-ventilated place.
- Recommended storage temperature is room temperature, sealed in a dry environment. Some suppliers recommend storage at -20°C for long-term stability.

## Disposal Plan

Waste disposal must be conducted in accordance with federal, state, and local environmental control regulations. Do not dispose of **Z-Thr(Bzl)-OH** down the drain or in regular trash.

### 1. Waste Collection:

- Collect waste **Z-Thr(Bzl)-OH** and any contaminated materials (e.g., weighing paper, gloves) in a designated, compatible, and clearly labeled hazardous waste container.
- Label the container with "Hazardous Waste," the full chemical name "**Z-Thr(Bzl)-OH**," and the date of accumulation.

### 2. Storage of Waste:

- Store the waste container in a designated satellite accumulation area within the laboratory.
- Keep the waste container securely closed and segregated from incompatible materials.

### 3. Disposal Request:

- When the container is full or the waste is no longer being generated, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and proper disposal.

## Workflow for Handling Z-Thr(Bzl)-OH

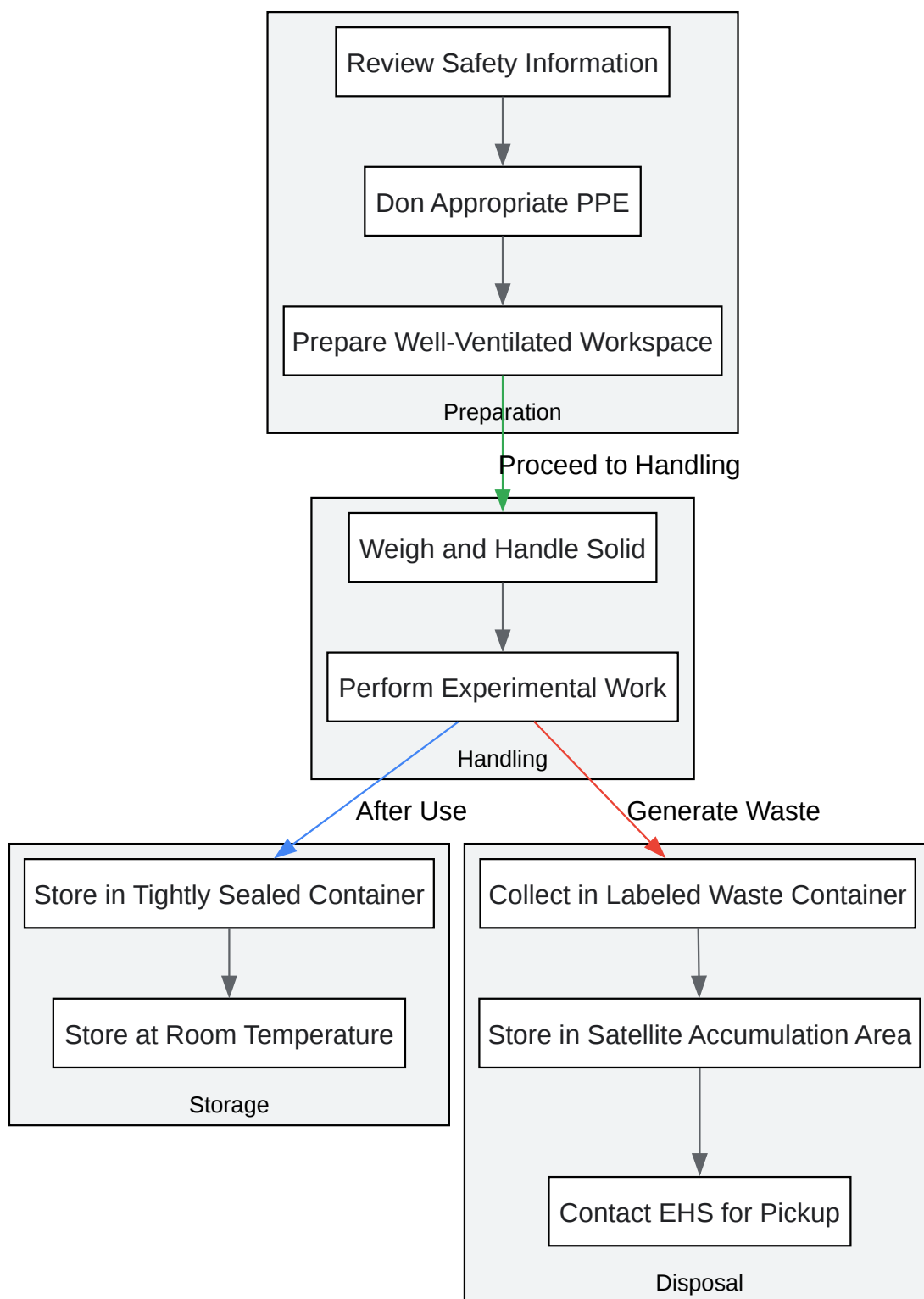


Figure 1: Workflow for Safe Handling of Z-Thr(Bzl)-OH

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Caption: Workflow for Safe Handling of **Z-Thr(Bzl)-OH**

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Z-THR(BZL)-OH | 69863-36-1 [m.chemicalbook.com]
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